

2,6-Dibromoaniline: A Comprehensive Technical Guide to Safety, Handling, and MSDS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dibromoaniline

Cat. No.: B042060

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety, handling, and Material Safety Data Sheet (MSDS) information for **2,6-Dibromoaniline** (CAS No. 608-30-0). The following sections detail the hazards, necessary precautions, and emergency procedures to ensure the safe and effective use of this compound in a laboratory and research setting.

Section 1: Chemical Identification and Physical Properties

2,6-Dibromoaniline is a beige crystalline solid.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	608-30-0	[1][2]
Molecular Formula	C6H5Br2N	[1]
Molecular Weight	250.92 g/mol	[1][3]
Appearance	Beige crystalline solid	[1]
Melting Point	80 - 82 °C (lit.)	[1][4]
Boiling Point	262 - 264 °C (lit.)	[1][4]
Flash Point	262-264°C	[1]
Solubility	Insoluble in water.	[5]

Section 2: Hazard Identification and Classification

2,6-Dibromoaniline is classified as a hazardous substance. The primary hazards are summarized below.

GHS Hazard Statements:

- Harmful if swallowed (H302).[1][6]
- Harmful in contact with skin (H312).[1][6]
- Causes skin irritation (H315).[1][3][6][7]
- May cause an allergic skin reaction (H317).[1][2][3][7]
- Causes serious eye irritation (H319).[1][2][3][6][7]
- Harmful if inhaled (H332).[1][6]
- May cause respiratory irritation (H335).[1][2]

Signal Word: Warning[1][3]

Absorption into the body can lead to the formation of methemoglobin, which in sufficient concentrations may cause cyanosis (bluish discoloration of the skin).^{[1][8]}

Section 3: Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize exposure and ensure laboratory safety.

Handling:

- Avoid contact with skin and eyes.^{[1][9]}
- Avoid formation of dust and aerosols.^{[1][2][10]}
- Use only in a well-ventilated area, preferably in a fume hood.^{[2][6][9][11][12]}
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.^{[1][2][3][6][11]}
- Wash hands thoroughly after handling.^{[2][8][9]}
- Do not eat, drink, or smoke when using this product.^{[6][9][11]}

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.^{[2][4][10][12]}
- Store locked up.^{[2][6][11]}
- Incompatible materials to avoid include acids, acid chlorides, acid anhydrides, and oxidizing agents.^{[1][2][5]}

Section 4: Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2,6-Dibromoaniline**:

PPE Type	Specifications	References
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles. Tight-sealing safety goggles are recommended.	[2] [8] [12] [13]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[1] [2] [3] [6] [7] [8]
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).	[1] [2] [8]

Section 5: First Aid and Emergency Procedures

In the event of exposure or an accident, follow these first-aid measures immediately.

General Advice: Consult a physician. Show this safety data sheet to the doctor in attendance.

[\[1\]](#)[\[3\]](#)[\[10\]](#)

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[8\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[\[1\]](#)[\[2\]](#)[\[3\]](#)
Take off contaminated clothing and wash it before reuse.[\[2\]](#)[\[14\]](#)

- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1][2][3][8] Remove contact lenses if present and easy to do. Continue rinsing.[1][2][3]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1][3][8]

Section 6: Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][3][9][10]
- Hazardous Combustion Products: Carbon oxides, nitrogen oxides (NO_x), and hydrogen bromide gas.[1][2][9][15]
- Advice for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary. [1][2][10][12]

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[1][2][10]
- Environmental Precautions: Do not let the product enter drains.[1][7][10][15]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[1][2][8][10]

Section 7: Toxicological Information

- Acute Toxicity: No data available for acute toxicity.[1]

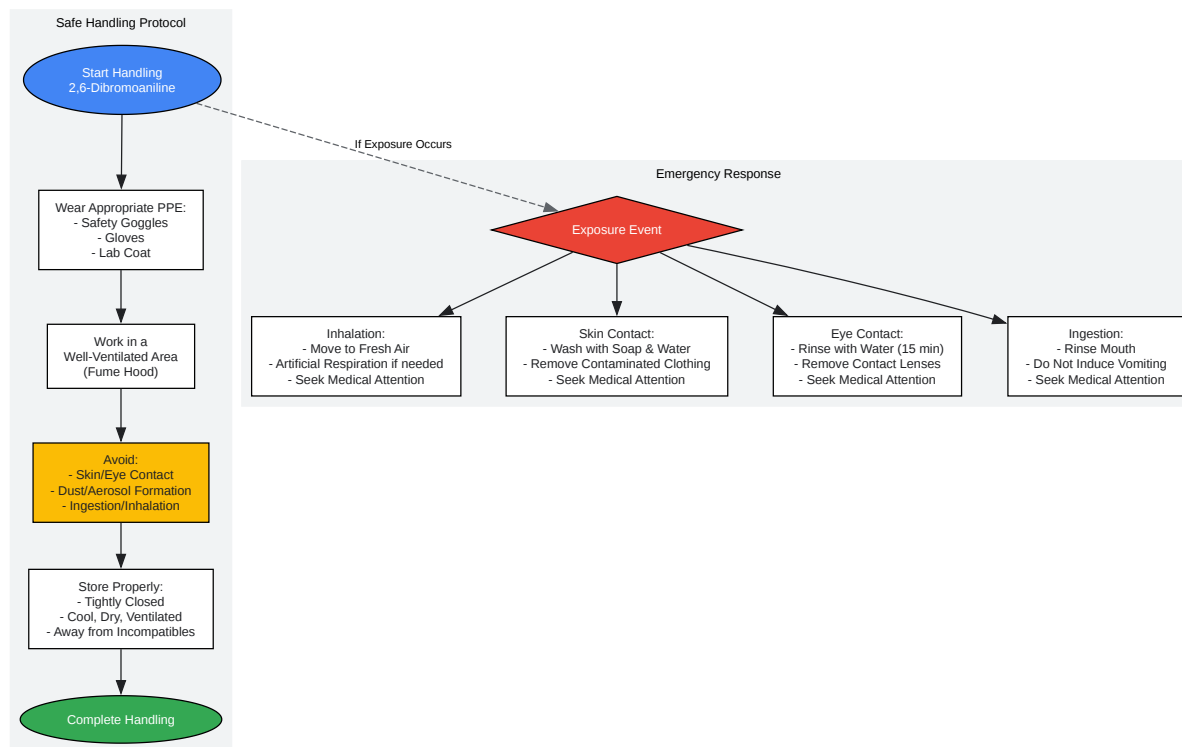
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[1]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[1][2]
- Specific Target Organ Toxicity (Repeated Exposure): No data available.[1]

Section 8: Experimental Protocols and Methodologies

Detailed experimental protocols involving **2,6-Dibromoaniline** should be designed with strict adherence to the safety precautions outlined in this guide. All manipulations should be carried out in a certified chemical fume hood. Researchers must wear the specified personal protective equipment at all times. Waste disposal must be conducted in accordance with institutional and local regulations for hazardous chemical waste.

Section 9: Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling and emergency response for **2,6-Dibromoaniline**.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and emergency response for **2,6-Dibromoaniline**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-Dibromoaniline - Safety Data Sheet [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. hpc-standards.com [hpc-standards.com]
- 4. 2,6-dibromoaniline Cas 608-30-0-Wanhe Chemical [wanhechemical.com]

- 5. 2,6-Dibromoaniline, 97% 2 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 6. 2,6-Dibromoaniline, 5G | Labscoop [labscoop.com]
- 7. hpc-standards.us [hpc-standards.us]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. aksci.com [aksci.com]
- 10. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 11. fishersci.com [fishersci.com]
- 12. canbipharm.com [canbipharm.com]
- 13. echemi.com [echemi.com]
- 14. tcichemicals.com [tcichemicals.com]
- 15. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [2,6-Dibromoaniline: A Comprehensive Technical Guide to Safety, Handling, and MSDS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042060#2-6-dibromoaniline-safety-handling-and-msds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com